

In-Depth Technical Guide: Characterization of Ceftriaxone

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Compound of Interest

Compound Name: C.I. Disperse blue 284

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Initial Note on Molecular Formula: This technical guide focuses on the characterization of the well-established third-generation cephalosporin antibiotic, Ceftriaxone. The user-provided molecular formula, C₁₇H₁₉N₅O₆S, does not correspond to Ceftriaxone. Based on the context of a therapeutic agent, this guide proceeds with the characterization of Ceftriaxone, which has the molecular formula C₁₈H₁₈N₈O₇S₃.

Executive Summary

Ceftriaxone is a widely utilized beta-lactam antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria.[1][2] Its primary mechanism of action involves the inhibition of bacterial cell wall synthesis, leading to bacterial cell lysis and death.[3] Beyond its antimicrobial properties, recent research has unveiled its neuroprotective effects through the modulation of glutamate transport signaling pathways. This guide provides a comprehensive overview of the physicochemical properties, mechanism of action, quantitative pharmacological data, and detailed experimental protocols for the characterization of Ceftriaxone.

Physicochemical Properties

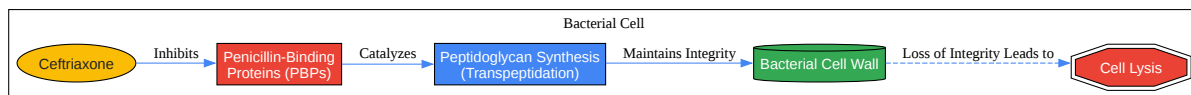
Ceftriaxone is a white to yellowish crystalline powder.[4] It is freely soluble in water, sparingly soluble in methanol, and very slightly soluble in ethanol.[4]

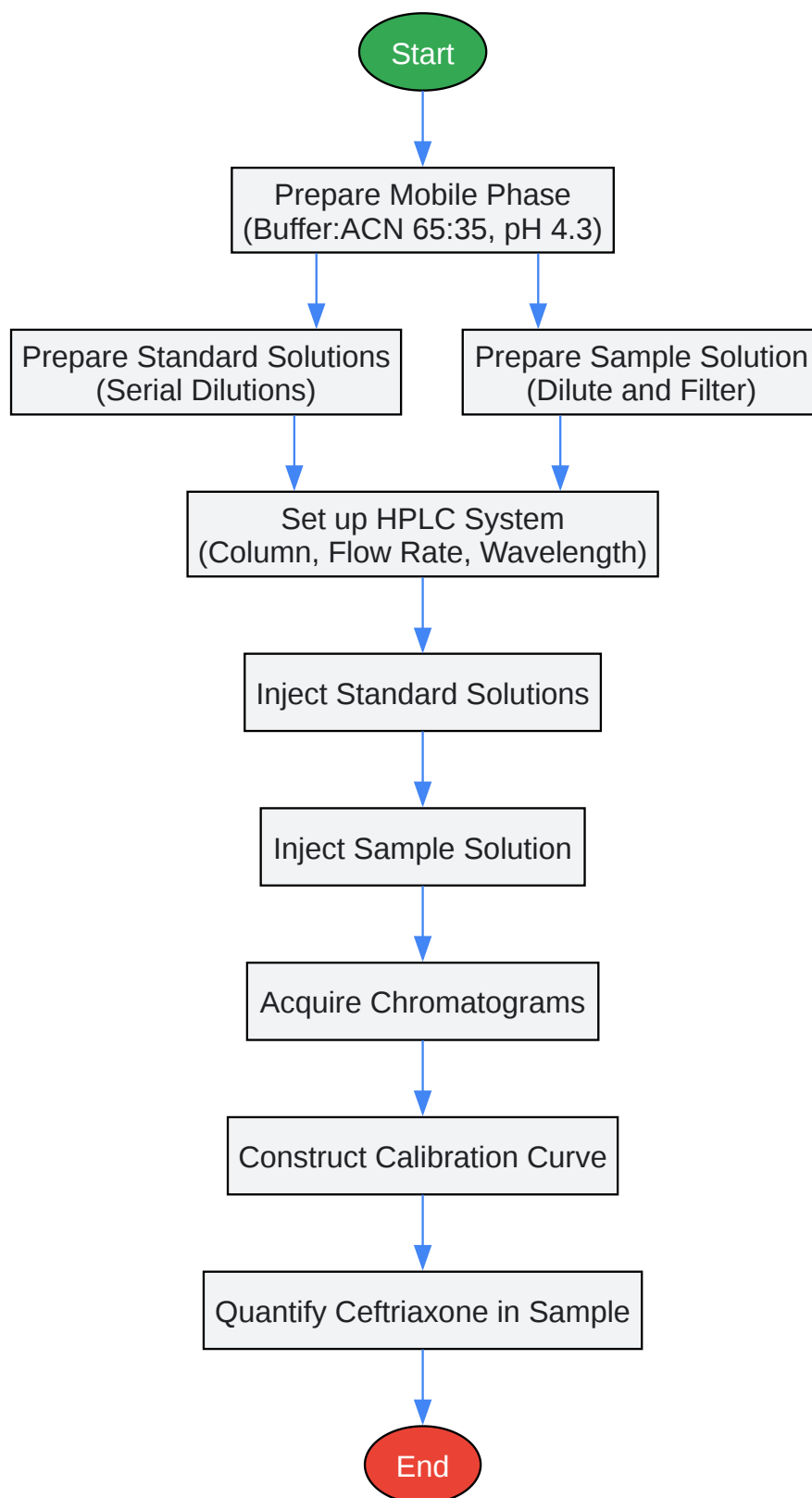
Property	Value	Reference
Molecular Formula	C18H18N8O7S3	
Molecular Weight	554.58 g/mol	
IUPAC Name	(6R,7R)-7-[[2-(2-amino-1,3-thiazol-4-yl)-2-methoxyiminoacetyl]amino]-3-[(2-methyl-5,6-dioxo-1,2,4-triazin-3-yl)sulfanylmethyl]-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid	
Appearance	White to yellowish crystalline powder	[4]
Solubility	Freely soluble in water, sparingly soluble in methanol, very slightly soluble in ethanol.	[4]

Mechanism of Action

Antimicrobial Action: Inhibition of Peptidoglycan Synthesis

Ceftriaxone's bactericidal activity stems from its ability to inhibit the synthesis of the bacterial cell wall.[3] It specifically targets and acylates penicillin-binding proteins (PBPs), which are bacterial enzymes essential for the final steps of peptidoglycan synthesis. Peptidoglycan, a vital component of the bacterial cell wall, is a polymer of alternating N-acetylglucosamine (NAG) and N-acetylmuramic acid (NAM) residues cross-linked by short peptides.[5] By binding to PBPs, Ceftriaxone blocks the transpeptidation step, preventing the cross-linking of the peptide chains. This disruption of the cell wall's integrity leads to cell lysis and death.[6]





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